



Application Note: In Vivo Imaging of Angiogenesis Inhibition Using the Zebrafish Model

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Compound of Interest		
Compound Name:	Angiogenesis inhibitor 3	
Cat. No.:	B12419211	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Angiogenesis, the formation of new blood vessels from a pre-existing vascular network, is a fundamental process in embryonic development, tissue repair, and various pathologies, most notably cancer.[1][2] The growth and metastasis of solid tumors are highly dependent on the formation of a new blood supply, making anti-angiogenic therapies a critical focus in oncology. [1] The zebrafish (Danio rerio) embryo has emerged as a powerful in vivo model for studying angiogenesis and for the high-throughput screening of anti-angiogenic compounds.[1][3][4]

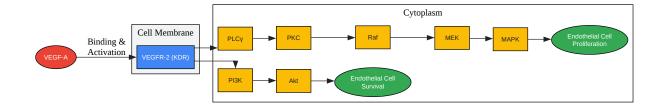
Key advantages of the zebrafish model include the optical transparency of the embryos, which allows for direct, non-invasive imaging of vascular development in a living vertebrate.[5][6] The rapid development of the vascular system, with major vessels forming within days, enables efficient screening timelines.[5] Furthermore, the molecular signaling pathways that regulate angiogenesis, such as the Vascular Endothelial Growth Factor (VEGF) and Notch pathways, are highly conserved between zebrafish and humans.[3][5] The use of transgenic zebrafish lines, such as the Tg(kdrl:EGFP) or Tg(fli1:EGFP) lines where endothelial cells express Green Fluorescent Protein (GFP), facilitates real-time visualization and quantification of the vasculature.[4][7][8] This application note provides detailed protocols for an embryonic angiogenesis assay, from compound treatment to quantitative image analysis, for the discovery and characterization of angiogenesis inhibitors.

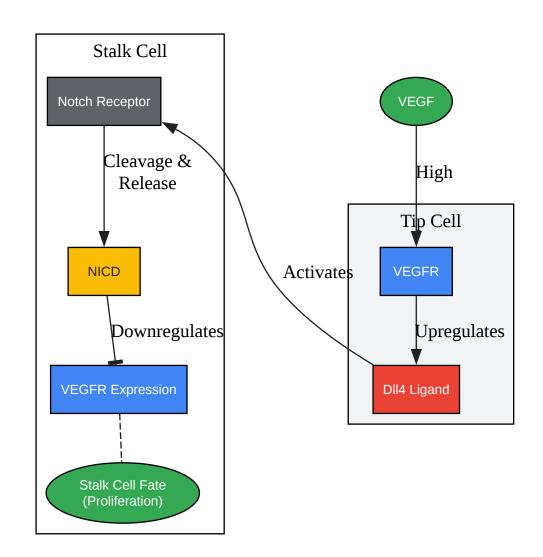


Key Signaling Pathways in Angiogenesis VEGF Signaling Pathway

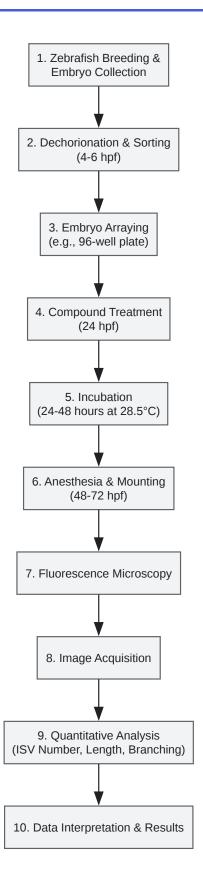
The VEGF signaling pathway is a primary driver of angiogenesis.[4][9] Binding of VEGF-A to its receptor, VEGFR-2 (KDR), on endothelial cells triggers receptor dimerization and autophosphorylation.[4][10] This initiates downstream cascades, including the PLCy-PKC-MAPK pathway promoting cell proliferation and the PI3K-Akt pathway essential for cell survival, which collectively drive the formation of new blood vessels.[4][9]











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